

physical properties of 5-Chloropyrimidine-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Chloropyrimidine-2-carbaldehyde

CAS No.: 944900-20-3

Cat. No.: B1395857

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An In-Depth Technical Guide to the Physical Properties of **5-Chloropyrimidine-2-carbaldehyde**

Abstract

5-Chloropyrimidine-2-carbaldehyde is a heterocyclic aldehyde of significant interest to researchers in medicinal chemistry and materials science. Its unique electronic properties, stemming from the electron-withdrawing pyrimidine ring and the reactive aldehyde group, make it a valuable building block for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of its core physical, chemical, and safety properties, offering a critical data resource for scientists and drug development professionals. We will delve into its structural characteristics, physicochemical parameters, and essential handling protocols to ensure its effective and safe utilization in a laboratory setting.

Chemical Identity and Structure

The foundational step in utilizing any chemical reagent is a thorough understanding of its identity and structure. The aldehyde functional group at the 2-position and the chloro-

substituent at the 5-position of the pyrimidine ring are key features that dictate its reactivity and physical behavior.

- IUPAC Name: **5-Chloropyrimidine-2-carbaldehyde**
- CAS Number: 944900-20-3
- Molecular Formula: $C_5H_3ClN_2O$
- Synonyms: 5-Chloro-pyrimidine-2-carbaldehyde

The structural arrangement of these functional groups is depicted below.

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